

Essential Safety and Operational Guide for 4-Bromo-2-phenylpent-4-enenitrile

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Compound of Interest

Compound Name: 4-Bromo-2-phenylpent-4-enenitrile

Cat. No.: B159394

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **4-Bromo-2-phenylpent-4-enenitrile** (CAS No. 137040-93-8). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

I. Personal Protective Equipment (PPE)

When handling **4-Bromo-2-phenylpent-4-enenitrile**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on the available safety data.^[1]

Protection Type	Specific Recommendations	Standards
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.[1]
Skin Protection	Fire/flammable resistant and impervious clothing. Chemical impermeable gloves. Always inspect gloves prior to use. Wash hands thoroughly after handling.	EU Directive 89/686/EEC and EN 374 for gloves.[1]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded, or if irritation or other symptoms are experienced. Work in a well-ventilated area, preferably under a chemical fume hood.	Follow relevant respirator standards (e.g., NIOSH/MSHA).
General Hygiene	Do not eat, drink, or smoke when using this product. Wash face, hands, and any exposed skin thoroughly after handling.	Standard laboratory hygiene practices.[2]

II. Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the integrity of the compound.

A. Handling:

- Engineering Controls: Always handle **4-Bromo-2-phenylpent-4-enenitrile** in a well-ventilated area, such as a certified chemical fume hood, to minimize inhalation exposure.[1][3]
- Personal Precautions: Avoid contact with skin and eyes.[1] Do not breathe mist, gas, or vapors.[1]

- Ignition Sources: Keep away from all sources of ignition.^[1] Use spark-proof tools and explosion-proof equipment where necessary.^[1]
- Transfers: For transfers, especially with larger quantities, consider using a siphon for better control to minimize the risk of splashes or spills.

B. Storage:

- Container: Store in a tightly closed, suitable container in a dry, cool, and well-ventilated place.^[2]^[3]^[4]
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.^[2]
- Segregation: Store halogenated solvent containers upright in a designated area, segregated from incompatible chemicals.^[4] If space is limited, use secondary containment.^[4]

III. Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

A. First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

B. Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[1] Ensure adequate ventilation. Wear appropriate personal protective equipment, including chemical-impermeable gloves.[1]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, as discharge into the environment must be avoided.[1]
- Containment and Cleanup: Collect and arrange for disposal.[1] Use inert absorbent material to soak up the spill.[2] Place the collected material in a suitable, closed container for disposal.[1][2]

C. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]

- Protective Actions: Firefighters should wear self-contained breathing apparatus if necessary.
[1][3]

IV. Disposal Plan

Proper disposal of **4-Bromo-2-phenylpent-4-enenitrile** and its containers is essential to prevent environmental contamination and comply with regulations.

- Waste Classification: This compound should be treated as hazardous waste. Specifically, it falls under the category of halogenated organic waste.[4][5][6]
- Containerization: Collect waste in a designated, compatible, and properly labeled container.
[4][5] The container must be kept tightly closed when not in use.[5][7] Do not fill containers beyond 90% capacity.[6]
- Labeling: The waste container must be clearly labeled with "Halogenated Waste" and a list of its chemical contents.[5]
- Segregation: Do not mix halogenated waste with non-halogenated waste to reduce disposal costs.[5][7] Store waste containers away from incompatible materials.[4]
- Disposal: Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[2] Do not dispose of down the drain.[4]

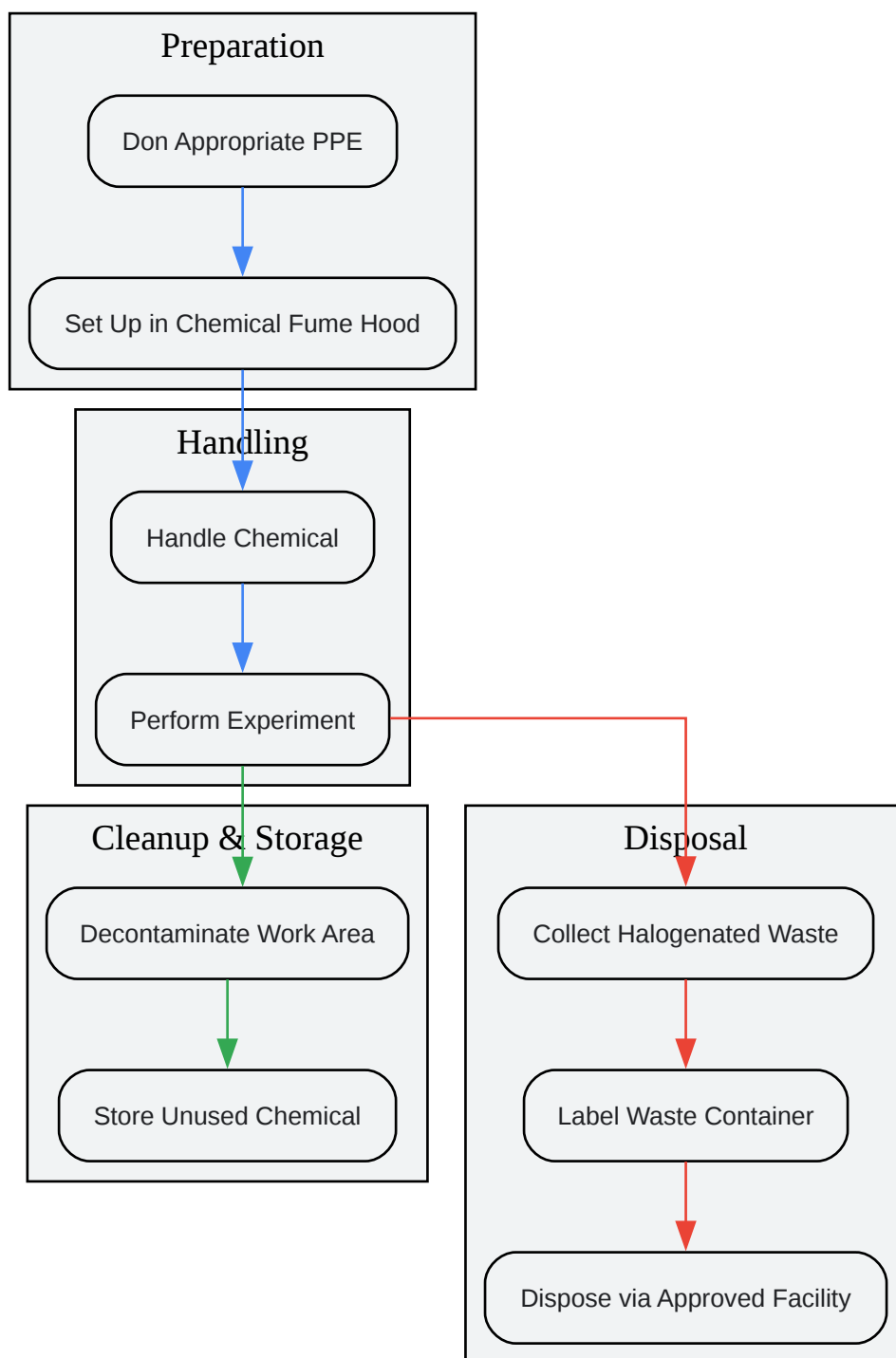
V. Chemical and Physical Properties

The following table summarizes key quantitative data for **4-Bromo-2-phenylpent-4-enenitrile**.

Property	Value
Molecular Formula	C ₁₁ H ₁₀ BrN[8]
Molecular Weight	236.1078 g/mol [8]
Boiling Point	304.8 °C at 760 mmHg[8]
Flash Point	138.2 °C[8]
Density	1.357 g/cm ³ [8]

VI. Workflow for Handling 4-Bromo-2-phenylpent-4-enenitrile

The following diagram illustrates the standard workflow for the safe handling of **4-Bromo-2-phenylpent-4-enenitrile** from preparation to disposal.



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Caption: Workflow for handling **4-Bromo-2-phenylpent-4-enenitrile**.

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References

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 5. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 6. ethz.ch [ethz.ch]
- 7. campusoperations.temple.edu [campusoperations.temple.edu]
- 8. 4-Bromo-2-phenylpent-4-enenitrile | lookchem [lookchem.com]
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